

1-O-Methyljatamanin D: A Literature Review and Background

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Compound of Interest

Compound Name: 1-O-Methyljatamanin D

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Introduction

1-O-Methyljatamanin D is a naturally occurring iridoid compound that has been isolated from the herbs of *Valeriana jatamansi*.^[1] Iridoids are a class of monoterpenoids known for their diverse chemical structures and significant biological activities. While the scientific literature specifically detailing the bioactivity, experimental protocols, and mechanisms of action of **1-O-Methyljatamanin D** is currently limited, an examination of the chemical family to which it belongs and the source from which it is derived provides a valuable framework for understanding its potential pharmacological significance. This technical guide will summarize the available information on **1-O-Methyljatamanin D** and provide a broader context by reviewing the well-documented biological activities of other iridoids isolated from *Valeriana jatamansi*.

Chemical and Physical Properties

Based on available data, the fundamental properties of **1-O-Methyljatamanin D** are:

Property	Value	Source
Molecular Formula	C11H16O4	MedchemExpress.com
Molecular Weight	212.24	MedchemExpress.com
Compound Class	Iridoid	MedchemExpress.com
Natural Source	Valeriana jatamansi	MedchemExpress.com

Biological Activities of Iridoids from Valeriana jatamansi

Numerous studies on Valeriana jatamansi have led to the isolation and characterization of a variety of iridoids with significant pharmacological potential. These findings offer insights into the possible, yet currently unproven, activities of **1-O-Methyljatamanin D**.

Anti-inflammatory Activity

Several iridoids from Valeriana jatamansi have demonstrated potent anti-inflammatory effects. A study published in Phytochemistry reported the isolation of seven new and 26 known iridoids from the roots and rhizomes of this plant.^[2] A number of these compounds were evaluated for their ability to inhibit nitric oxide (NO) production, a key mediator in the inflammatory process. Notably, valeriandoid F and jatamanvaltrate K showed significant inhibitory effects with IC₅₀ values of 0.88 µM and 0.62 µM, respectively.^[2] Another study identified compounds 8, 11, and 13 from a n-BuOH extract as potent inhibitors of NO production, with IC₅₀ values of 4.21, 6.08, and 20.36 µM, respectively.^[3]

Antiproliferative and Cytotoxic Activity

The potential of these compounds to inhibit cell proliferation has also been investigated. Valeriandoid F was found to selectively inhibit the proliferation of human glioma stem cell lines GSC-3# and GSC-18# with IC₅₀ values of 7.16 and 5.75 µM, respectively.^[2] In a separate investigation, the lignan (+)-9'-isovaleroxylariciresinol, isolated alongside several new iridoids from Valeriana jatamansi, exhibited significant in vitro cytotoxicity against PC-3M and HCT-8 cell lines, with IC₅₀ values of 8.1 and 5.3 µM, respectively.^[4]

Neuroprotective Effects

The traditional use of Valeriana species for nervous disorders has prompted research into the neuroprotective properties of their constituents. A study focusing on iridoids from the roots of Valeriana jatamansi identified a new compound, jatamandoid A, along with four known analogues.^{[5][6]} Three of these compounds (1, 2, and 5) demonstrated moderate neuroprotective effects against MPP+-induced neuronal death in SH-SY5Y cells.^{[5][6]} Another investigation isolated three new iridoids, valeriandoids A-C, of which compounds 1, 3, 4, and 6 showed moderate neuroprotective effects.^[7]

Antiviral Activity

Research has also explored the antiviral potential of compounds from Valeriana jatamansi. One study reported that compound 14, isolated from an n-BuOH extract, exhibited significant anti-influenza virus activity with an IC₅₀ value of 0.99 μ M.^[3]

Quantitative Data Summary

The following table summarizes the reported quantitative data for various iridoids and other compounds isolated from Valeriana jatamansi. It is important to reiterate that these data do not pertain to **1-O-Methyljatamanin D** but to other compounds from the same plant.

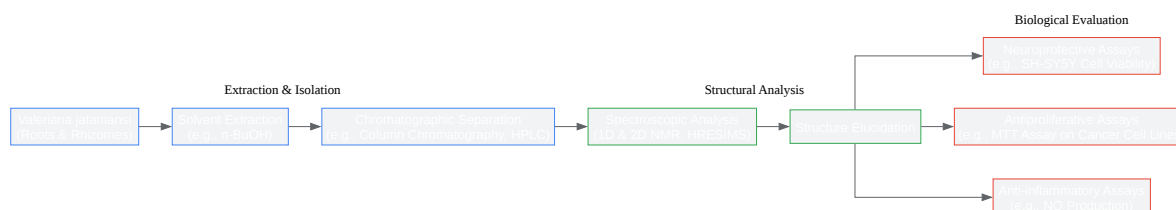
Compound	Biological Activity	Assay	IC50 Value	Reference
Valejandoid F	Anti-inflammatory	NO Production Inhibition	0.88 μ M	[2]
Jatamanvaltrate K	Anti-inflammatory	NO Production Inhibition	0.62 μ M	[2]
Compound 8	Anti-inflammatory	NO Production Inhibition	4.21 μ M	[3]
Compound 11	Anti-inflammatory	NO Production Inhibition	6.08 μ M	[3]
Compound 13	Anti-inflammatory	NO Production Inhibition	20.36 μ M	[3]
Valejandoid F	Antiproliferative	Human Glioma Stem Cell Line (GSC-3#)	7.16 μ M	[2]
Valejandoid F	Antiproliferative	Human Glioma Stem Cell Line (GSC-18#)	5.75 μ M	[2]
(+)-9'-Isovaleroxylicir esinol	Cytotoxicity	PC-3M Cell Line	8.1 μ M	[4]
(+)-9'-Isovaleroxylicir esinol	Cytotoxicity	HCT-8 Cell Line	5.3 μ M	[4]
Compound 14	Antiviral	Anti-influenza Virus	0.99 μ M	[3]

Experimental Protocols

The methodologies employed in the cited studies provide a template for the potential investigation of **1-O-Methyljatamanin D**.

Isolation and Structural Elucidation

The general workflow for isolating iridoids from *Valeriana jatamansi* involves extraction from the roots and rhizomes, followed by chromatographic separation.



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General workflow for isolation and bioactivity screening of iridoids.

Structures of the isolated compounds are typically determined using a combination of spectroscopic techniques, including 1D and 2D Nuclear Magnetic Resonance (NMR) and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).^{[2][5][6]}

In Vitro Biological Assays

- **Anti-inflammatory Activity:** The inhibitory effect on nitric oxide (NO) production is a common assay. This is often performed using lipopolysaccharide (LPS)-stimulated macrophage cell lines (e.g., RAW 264.7). The concentration of nitrite, a stable product of NO, in the cell culture supernatant is measured using the Griess reagent.
- **Antiproliferative and Cytotoxic Activity:** The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is frequently used to assess the effect of compounds on

the proliferation of cancer cell lines. This colorimetric assay measures the metabolic activity of cells, which is proportional to the number of viable cells.

- **Neuroprotective Activity:** To evaluate neuroprotective effects, a common model involves inducing neuronal cell death in a cell line such as the human neuroblastoma SH-SY5Y line. A neurotoxin, for example, 1-methyl-4-phenylpyridinium (MPP+), is used to induce cell damage, and the ability of the test compounds to mitigate this damage is quantified, often using the MTT assay.^{[5][6]}

Conclusion and Future Directions

1-O-Methyljatamanin D is a recognized iridoid from *Valeriana jatamansi*, a plant with a rich history in traditional medicine and a proven source of pharmacologically active compounds. While direct evidence of the biological activity of **1-O-Methyljatamanin D** is currently absent from the scientific literature, the significant anti-inflammatory, antiproliferative, and neuroprotective properties of other iridoids isolated from the same plant suggest that it is a promising candidate for future investigation.

Further research is warranted to isolate **1-O-Methyljatamanin D** in sufficient quantities for comprehensive biological screening. The experimental protocols outlined in this guide, which have been successfully applied to other constituents of *Valeriana jatamansi*, provide a clear roadmap for elucidating the potential therapeutic value of this compound. Such studies would contribute to a more complete understanding of the pharmacology of *Valeriana jatamansi* and could lead to the discovery of new therapeutic agents.

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